



Application Notes: The Use of dCBP-1 in Enhancer Biology Research

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	dCBP-1	
Cat. No.:	B8180490	Get Quote

Introduction

The paralogous transcriptional coactivators CREB-binding protein (CBP) and p300 are crucial for activating enhancer-mediated transcription.[1][2] These proteins act as scaffolds, interacting with over 400 other proteins, and as enzymes through their lysine acetyltransferase (KAT) domains, which are responsible for acetylating histones (like H3K27ac) and other transcription factors.[1][2][3] This acetylation is a hallmark of active enhancers.[4] While small molecule inhibitors targeting specific domains of p300/CBP exist, they cannot completely eliminate the proteins' functions.[3][5]

dCBP-1 is a potent and selective heterobifunctional chemical degrader of p300/CBP.[1][3][6] It functions as a Proteolysis Targeting Chimera (PROTAC), a molecule designed to bring a target protein into proximity with an E3 ubiquitin ligase, leading to the target's ubiquitination and subsequent degradation by the proteasome.[7][8] Specifically, **dCBP-1** hijacks the E3 ubiquitin ligase Cereblon (CRBN) to induce the rapid and efficient degradation of both p300 and CBP proteins.[3][6][9] This makes **dCBP-1** an invaluable tool for acutely studying the consequences of complete p300/CBP loss on enhancer structure and function.[1][2]

Mechanism of Action

dCBP-1 is a chimeric molecule with two key binding moieties connected by a linker. One end binds to the p300/CBP protein, while the other binds to the CRBN E3 ligase. This induced proximity facilitates the transfer of ubiquitin from the E3 ligase complex to p300/CBP, marking

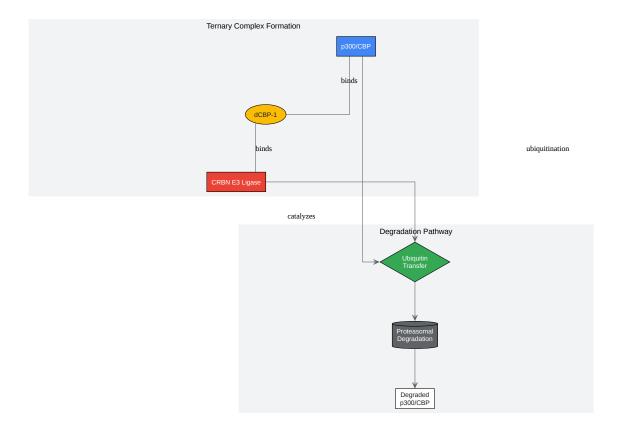




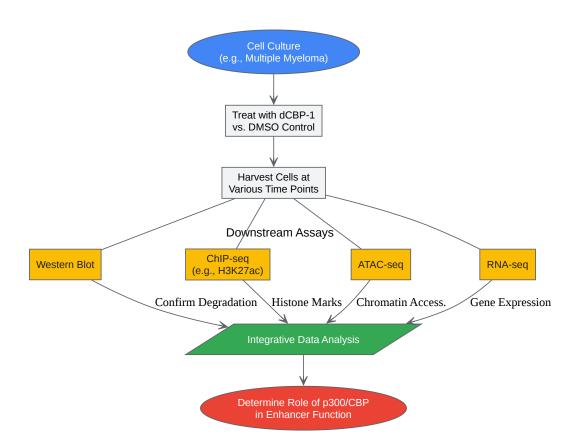


them for degradation by the 26S proteasome. This process effectively eliminates both the enzymatic and scaffolding functions of p300/CBP.

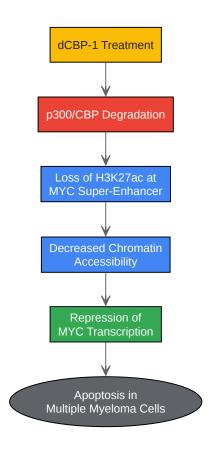












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- To cite this document: BenchChem. [Application Notes: The Use of dCBP-1 in Enhancer Biology Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8180490#application-of-dcbp-1-in-studying-enhancer-biology]

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